

Application Note and Protocols for Basic Brown 16 Solutions

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Compound of Interest

Compound Name: Basic brown 16

Cat. No.: B008369

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Introduction

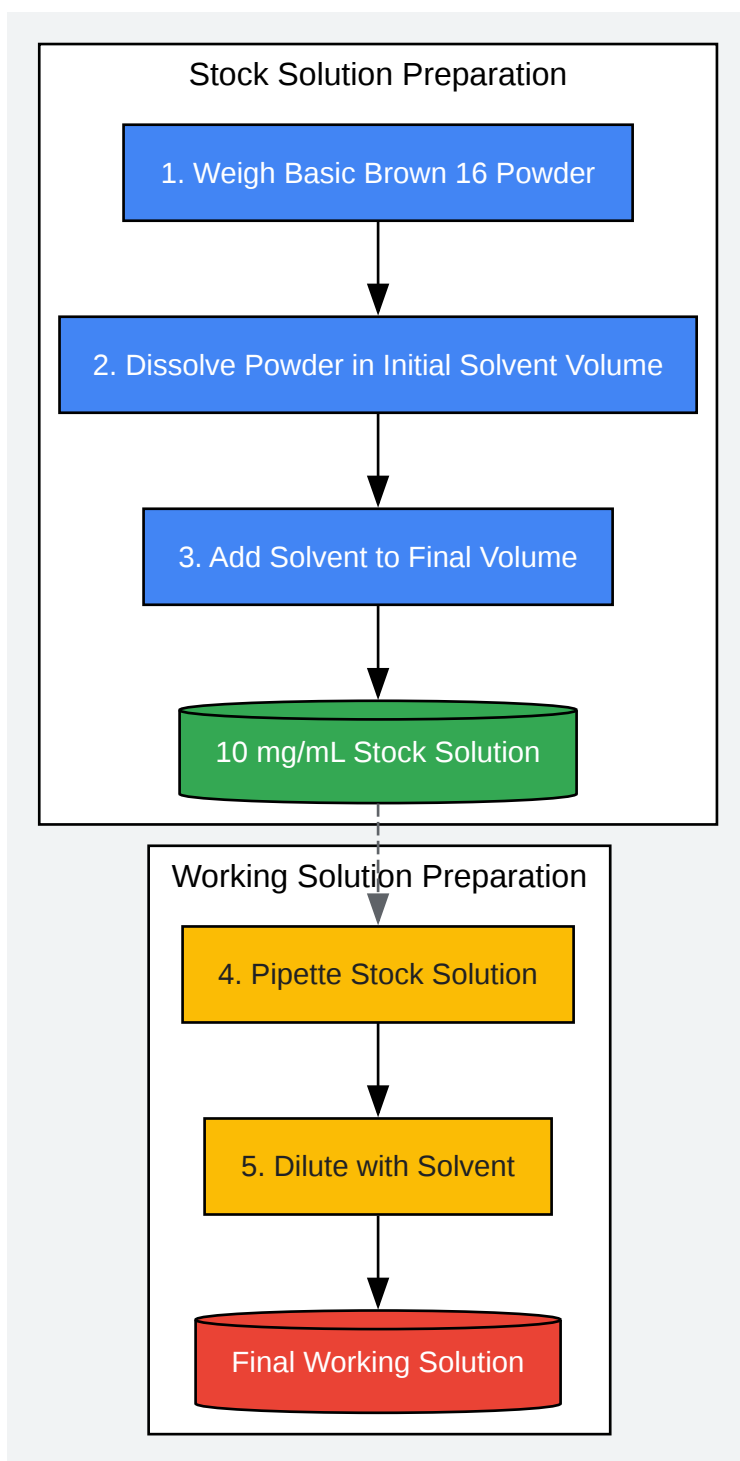
Basic Brown 16, also identified by its Chemical Abstracts Service (CAS) number 26381-41-9, is a synthetic monoazo dye.^{[1][2]} Its chemical name is 8-[(4-Aminophenyl)diazenyl]-7-hydroxy-N,N,N-trimethylnaphthalen-2-aminium chloride.^{[2][3][4][5]} Primarily known for its application in non-oxidative hair coloring formulations, it is also utilized as a model compound in various research fields, including environmental science and materials chemistry.^{[1][3][6]} The efficacy of **Basic Brown 16** as a colorant is attributed to its molecular affinity and binding dynamics with hair keratin.^[1] This document provides detailed protocols for the preparation of stock and working solutions of **Basic Brown 16** for research and development applications.

Data Presentation: Chemical and Physical Properties

The following table summarizes the key quantitative and qualitative data for **Basic Brown 16**. It is important to note that commercial preparations of the dye may contain extenders such as sodium chloride or saccharose to standardize color strength, and purity can vary between batches.^[3]

Property	Value	Reference
CAS Number	26381-41-9	[7] [8] [9]
Molecular Formula	C ₁₉ H ₂₁ ClN ₄ O	[2] [7] [8] [9]
Molecular Weight	356.85 g/mol	[2] [8] [9]
Appearance	Dark green to black solid powder	[3] [10]
Melting Point	169-175 °C or 280.11 °C (Values vary across sources)	[3] [10]
Solubility (at room temp.)	Water: >100 g/L; Ethanol: 10-100 g/L	[3]
Storage Temperature	2-8°C, protect from light	[8]

Experimental Workflow Diagram



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Caption: Workflow for preparing **Basic Brown 16** stock and working solutions.

Experimental Protocols

These protocols outline the steps for preparing a standard stock solution of **Basic Brown 16** and subsequently diluting it to achieve desired working concentrations.

Safety Precautions: **Basic Brown 16** may cause an allergic skin reaction.^{[10][11]} Always handle the compound in a well-ventilated area.^[10] Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.^[10] Avoid creating and inhaling dust.^{[10][11]}

Protocol 1: Preparation of a 10 mg/mL Basic Brown 16 Stock Solution

Materials:

- **Basic Brown 16** powder (CAS: 26381-41-9)
- Solvent (e.g., deionized water, ethanol)
- Analytical balance
- Weighing paper/boat
- Spatula
- Volumetric flask (e.g., 10 mL or 50 mL)
- Beaker
- Magnetic stirrer and stir bar (optional)
- Pipettes
- Amber storage bottle

Methodology:

- **Calculate Required Mass:** Determine the total volume of stock solution required. For example, to prepare 10 mL of a 10 mg/mL stock solution, you will need 100 mg of **Basic Brown 16** powder.

- Weighing: Carefully weigh the calculated amount of **Basic Brown 16** powder using an analytical balance.
- Dissolution:
 - Transfer the weighed powder into a beaker or directly into the volumetric flask.
 - Add a small amount of the chosen solvent (e.g., 5-7 mL of deionized water for a 10 mL final volume) to dissolve the powder.[\[12\]](#)
 - Use a magnetic stirrer or swirl the flask gently to ensure the powder is fully dissolved. **Basic Brown 16** has high solubility in water.[\[3\]](#)[\[7\]](#)
- Volume Adjustment: Once the powder is completely dissolved, carefully add the solvent to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution to a clearly labeled amber bottle to protect it from light. [\[12\]](#) Include the compound name, concentration, solvent, preparation date, and your initials. Store the solution at 2-8°C.[\[8\]](#) A study has shown the dye to be stable in water for over 24 hours with minimal degradation.[\[3\]](#)

Protocol 2: Preparation of Working Solutions via Serial Dilution

Materials:

- **Basic Brown 16** stock solution (from Protocol 1)
- Solvent (same as used for the stock solution)
- Micropipettes and sterile tips
- Microcentrifuge tubes or other appropriate sterile containers

Methodology:

- Determine Final Concentration and Volume: Decide on the final concentration and volume needed for your experiment.
- Calculate Dilution: Use the formula $M_1V_1 = M_2V_2$ to determine the volume of stock solution required.
 - M_1 = Concentration of the stock solution (e.g., 10 mg/mL)
 - V_1 = Volume of the stock solution to be calculated
 - M_2 = Desired final concentration of the working solution
 - V_2 = Desired final volume of the working solution
- Dilution Procedure:
 - Label a new sterile tube with the details of the working solution.
 - Pipette the calculated volume of the solvent into the new tube.
 - Pipette the calculated volume (V_1) of the stock solution into the tube containing the solvent.
 - Mix thoroughly by vortexing or flicking the tube.
- Use: The working solution is now ready for use in your experimental application. It is recommended to prepare fresh working solutions for each experiment to ensure accuracy.

Example Dilutions Table:

The table below provides quick-reference volumes for preparing common working concentrations from a 10 mg/mL stock solution.

Desired Working Concentration (µg/mL)	Final Volume (mL)	Volume of 10 mg/mL Stock (µL)	Volume of Solvent (µL)
1000	1	100	900
500	1	50	950
250	1	25	975
100	1	10	990
50	1	5	995
10	1	1	999
1	2	0.2	1999.8

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